

Proper Disposal of 4-Hydroxybiphenyl-d5: A Safety and Logistical Guide

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Compound of Interest

Compound Name: 4-Hydroxy biphenyl-d5

Cat. No.: B12398755

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of 4-Hydroxybiphenyl-d5. The following procedures are based on established laboratory safety protocols for hazardous chemical waste.

Disclaimer: The quantitative data and safety information provided below are primarily for the non-deuterated analogue, 4-Hydroxybiphenyl (CAS 92-69-3), as specific data for the deuterated compound is not readily available. The disposal procedures outlined are based on general guidelines for laboratory hazardous waste. It is crucial to consult your institution's Environmental Health & Safety (EHS) department for specific protocols and regulatory requirements.

Key Chemical and Physical Properties

The following table summarizes the key properties of 4-Hydroxybiphenyl, the non-deuterated analogue of 4-Hydroxybiphenyl-d5.

Property	Value
Chemical Formula	C ₁₂ H ₁₀ O[1][2][3][4]
Molecular Weight	170.21 g/mol [2]
Appearance	White to light yellow crystalline solid[1]
Melting Point	164-166 °C
Solubility	Limited solubility in water; soluble in organic solvents like ethanol and ether.[1]
CAS Number	92-69-3[2][3][4]

Immediate Safety and Handling Precautions

Before handling 4-Hydroxybiphenyl-d5, ensure you are familiar with the following safety precautions. This compound is considered a hazardous substance.

Personal Protective Equipment (PPE):

- Gloves: Wear compatible chemical-resistant gloves.
- Eye Protection: Use chemical safety goggles or a face shield.
- Clothing: Wear a lab coat and appropriate protective clothing to prevent skin exposure.

Handling:

- Avoid creating dust.
- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not ingest or inhale.
- Wash hands thoroughly after handling.

Step-by-Step Disposal Procedure

The disposal of 4-Hydroxybiphenyl-d5 must be handled as hazardous chemical waste. Do not dispose of this chemical down the drain or in regular trash.

1. Waste Identification and Segregation:

- **Labeling:** Clearly label the waste container as "Hazardous Waste: 4-Hydroxybiphenyl-d5". Include the chemical formula and indicate that it is a deuterated compound.
- **Segregation:** Keep this waste stream separate from other chemical wastes, especially strong oxidizing agents.

2. Waste Collection and Storage:

- **Container:** Use a designated, leak-proof, and chemically compatible container with a secure lid.
- **Satellite Accumulation Area (SAA):** Store the sealed waste container in a designated SAA.^[5]^[6] This area should be away from general lab traffic and incompatible materials.
- **Container Integrity:** Ensure the container is kept closed except when adding waste.^[5]^[6]

3. Arranging for Disposal:

- **Contact EHS:** When the waste container is full or needs to be removed, contact your institution's Environmental Health & Safety (EHS) department to arrange for a pickup.^[7]
- **Documentation:** Complete any required hazardous waste disposal forms provided by your EHS department.^[6]

4. Spill Management:

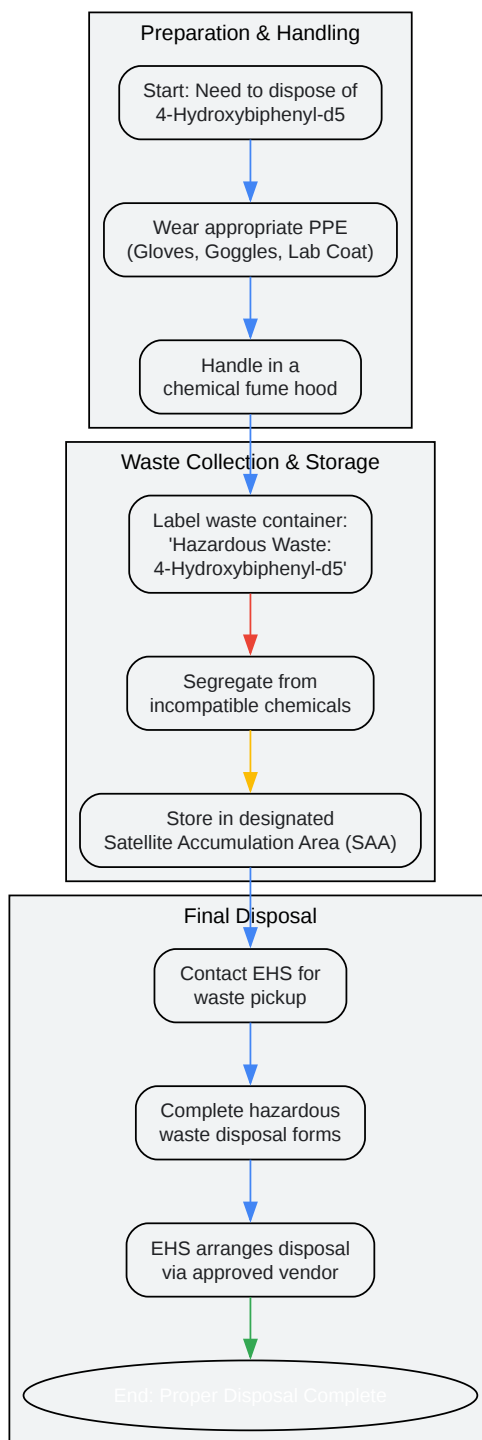
- In case of a spill, evacuate the area if necessary.
- Wear appropriate PPE.
- Contain the spill using an absorbent material suitable for chemical spills.

- Collect the spilled material and absorbent into a designated hazardous waste container.
- Clean the spill area thoroughly.
- Report the spill to your EHS department.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of 4-Hydroxybiphenyl-d5.

Disposal Workflow for 4-Hydroxybiphenyl-d5



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Caption: Disposal Workflow for 4-Hydroxybiphenyl-d5.

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